

A Technical Guide to the Physicochemical Properties of 4-Bromo-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-nitrobenzaldehyde

Cat. No.: B1297750

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **4-Bromo-2-nitrobenzaldehyde**, a key intermediate in various synthetic applications. The document outlines its physical properties, standardized experimental protocols for their determination, and a workflow for characterizing such compounds.

Physicochemical Data

The physical properties of **4-Bromo-2-nitrobenzaldehyde** are crucial for its handling, reaction setup, and purification. A summary of its key quantitative data is presented below.

Property	Value	Source
Melting Point	95-100 °C	[1][2]
	95.0 to 99.0 °C	[3]
Boiling Point	334.4 ± 32.0 °C at 760 mmHg (Predicted)	[4]
Molecular Formula	C ₇ H ₄ BrNO ₃	[4][5][6]
Molecular Weight	230.02 g/mol	[1][6]
Appearance	Light orange to yellow to green powder/crystal	[3]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization of a compound. The following are standard methodologies employed in research settings.

2.1. Melting Point Determination (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a solid.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar), capillary tubes (sealed at one end), thermometer, and a sample of **4-Bromo-2-nitrobenzaldehyde**.
- Procedure:
 - Sample Preparation: A small amount of the dry, powdered **4-Bromo-2-nitrobenzaldehyde** is packed into the sealed end of a capillary tube to a height of 2-3 mm.
 - Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
 - Heating: The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
 - Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
 - Reporting: The melting point is reported as a range of these two temperatures.

2.2. Boiling Point Determination (Distillation Method)

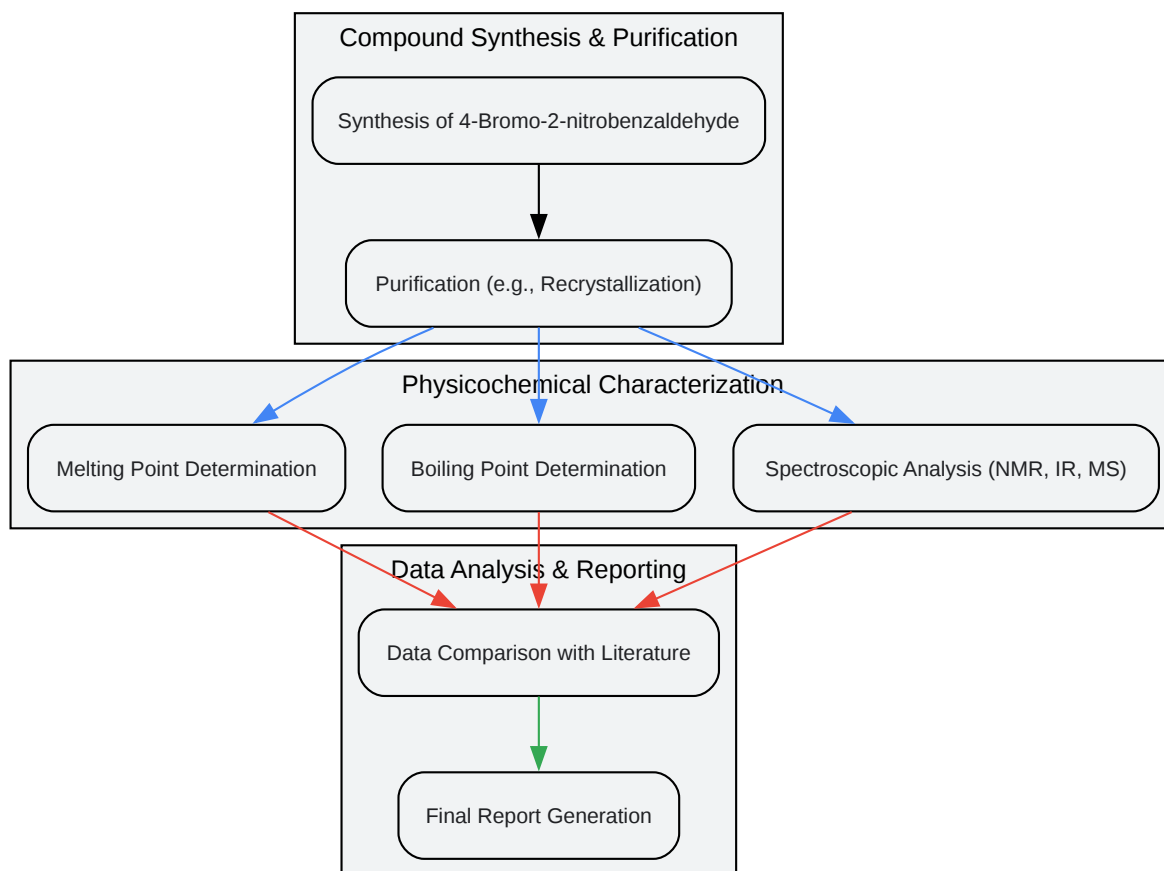
For compounds that are stable at their boiling point, the distillation method is a common approach.

- Apparatus: Distillation flask, condenser, receiving flask, heat source (e.g., heating mantle), thermometer, and boiling chips.
- Procedure:

- Setup: A small quantity of **4-Bromo-2-nitrobenzaldehyde** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling. The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm leading to the condenser.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Equilibrium: The temperature will stabilize when the vapor is in equilibrium with the boiling liquid.
- Recording: The constant temperature at which the liquid condenses on the thermometer and drips into the condenser is recorded as the boiling point. This measurement should be taken when the distillation rate is steady.
- Pressure Correction: The atmospheric pressure is recorded, and if it deviates significantly from 760 mmHg, a pressure correction is applied to determine the normal boiling point.

Workflow and Visualization

The following diagram illustrates a typical workflow for the physicochemical characterization of a synthesized compound like **4-Bromo-2-nitrobenzaldehyde**.



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Caption: Workflow for Synthesis and Characterization.

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